

# Hbv-IN-41: Application Notes and Protocols for Preclinical Research

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## Compound of Interest

Compound Name: *Hbv-IN-41*

Cat. No.: *B15137584*

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These application notes provide detailed protocols for the solubilization and preparation of **Hbv-IN-41** (also known as compound 45) for in vitro and in vivo experiments. **Hbv-IN-41** is a potent, orally active inhibitor of the Hepatitis B Virus (HBV)[1][2][3]. This document offers a guide for utilizing **Hbv-IN-41** in preclinical research settings, focusing on practical laboratory applications.

## Physicochemical and Potency Data

A summary of the known quantitative data for **Hbv-IN-41** is presented in Table 1. This information is crucial for accurate experimental design and data interpretation.

| Parameter                   | Value  | Reference |
|-----------------------------|--|-----------|
| Molecular Formula           | C <sub>18</sub> H <sub>19</sub> ClFN <sub>5</sub> O <sub>3</sub> | [1][3]    |
| Molecular Weight            | 407.83 g/mol   |           |
| CAS Number                  | 1967002-25-0   |           |
| EC <sub>50</sub> (in vitro) | 0.027 µM   |           |
| Storage Temperature         | -20°C  |           |

## Experimental Protocols

### Preparation of Stock Solutions for In Vitro Assays

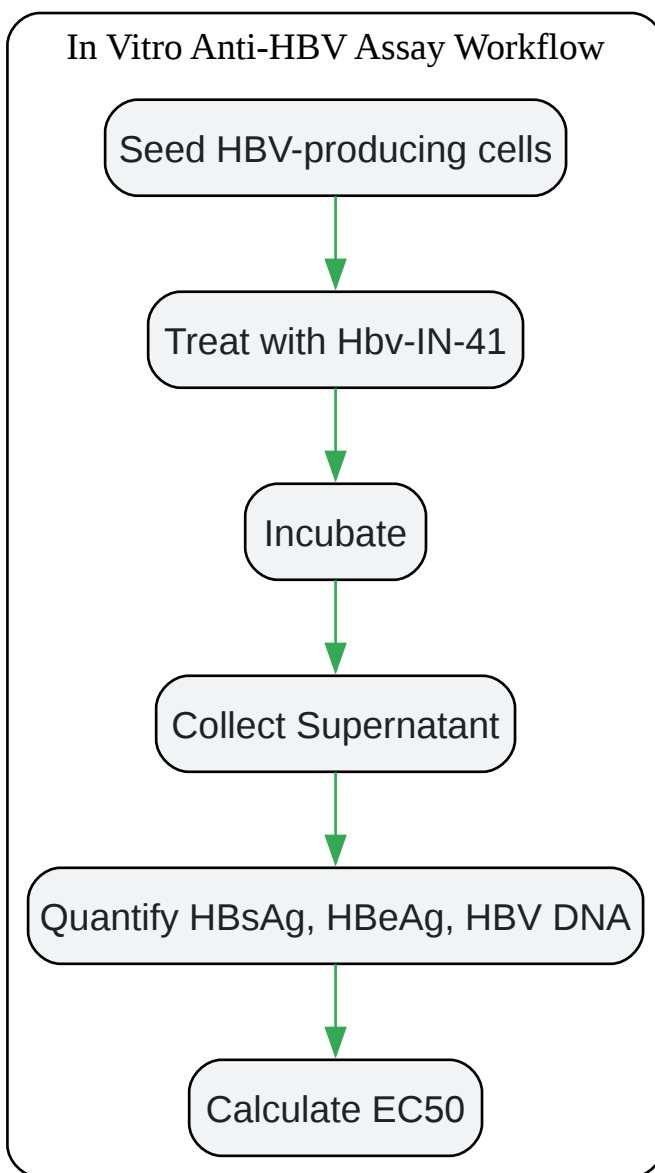
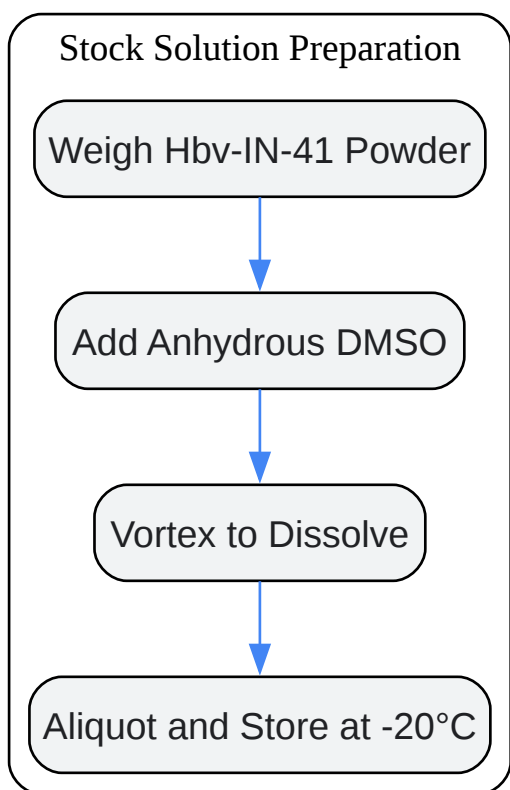
For in vitro experiments, it is essential to prepare a high-concentration stock solution of **Hbv-IN-41** in a suitable solvent. Dimethyl sulfoxide (DMSO) is a common choice for dissolving compounds with low aqueous solubility.

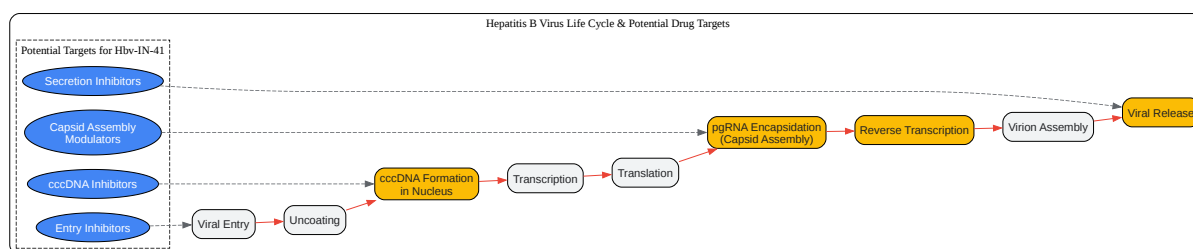
Materials:

- **Hbv-IN-41** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- **Weighing the Compound:** Accurately weigh the desired amount of **Hbv-IN-41** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve a high-concentration stock solution (e.g., 10 mM or 20 mM).
- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution, but care should be taken to avoid degradation.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.





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## References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
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